

Safe Disposal of Ethyl 2-(2-bromophenyl)acetate: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **Ethyl 2-(2-bromophenyl)acetate**

Cat. No.: **B1304089**

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For researchers, scientists, and drug development professionals, ensuring the safe disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the proper disposal of **Ethyl 2-(2-bromophenyl)acetate**, ensuring compliance with safety regulations and minimizing environmental impact.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is imperative to handle **Ethyl 2-(2-bromophenyl)acetate** with appropriate personal protective equipment (PPE). This compound is known to cause skin and serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
- Skin Protection: Use chemically resistant gloves and a lab coat. Wash hands thoroughly after handling.[\[2\]](#)[\[3\]](#)
- Respiratory Protection: Use only in a well-ventilated area or with a suitable respirator.[\[2\]](#)

In the event of accidental release, sweep up the solid material, avoiding dust formation, and place it in a suitable, closed container for disposal.[\[2\]](#)[\[4\]](#) Do not allow the product to enter drains.[\[4\]](#)

Step-by-Step Disposal Protocol

The primary recommended method for the disposal of **Ethyl 2-(2-bromophenyl)acetate** is through incineration by a licensed professional waste disposal service.

- Contact a Licensed Disposal Company: The disposal of this chemical must be handled by a licensed and qualified waste disposal company.^[4] Do not attempt to dispose of this chemical through standard laboratory or municipal waste streams.
- Prepare for Disposal:
 - For surplus and non-recyclable solutions, offer them to a licensed disposal company.^[4]
 - Keep the chemical in its original or a suitable, closed container, properly labeled for disposal.^{[2][3]}
- Incineration: The recommended method of disposal is to burn the material in a chemical incinerator equipped with an afterburner and scrubber.^[4] Extra care should be taken during ignition as the material may be highly flammable.^[4]
- Disposal of Contaminated Packaging: Any packaging that has come into contact with **Ethyl 2-(2-bromophenyl)acetate** should be treated as the unused product and disposed of in the same manner.^[4]

Chemical and Physical Properties

A summary of the key quantitative data for **Ethyl 2-(2-bromophenyl)acetate** is provided below for easy reference.

Property	Value
Molecular Formula	C ₁₀ H ₁₁ BrO ₂
Molecular Weight	243.10 g/mol ^{[1][2][4]}
CAS Number	2178-24-7 ^{[2][4]}

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Ethyl 2-(2-bromophenyl)acetate**.



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Caption: Workflow for the safe disposal of **Ethyl 2-(2-bromophenyl)acetate**.

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References

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